Technical Whitepaper: 3-Chloro-1-(2-methoxyethyl)pyrazin-2(1H)-one

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Compound of Interest	
Compound Name:	*3-chloro-1-(2-methoxyethyl)pyrazin-2(1H)-one*
CAS No.:	*1598829-43-6*
Cat. No.:	*B1475201*

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Executive Summary

3-chloro-1-(2-methoxyethyl)pyrazin-2(1H)-one represents a strategic scaffold in medicinal chemistry, particularly in the development of kinase inhibitors and GPCR ligands. Its value lies in the orthogonal reactivity of its core: the electrophilic C-3 chlorine atom allows for precise nucleophilic substitution (

) or metal-catalyzed cross-coupling, while the N-methoxyethyl tail provides enhanced solubility and metabolic stability compared to simple alkyl chains. This guide serves as a definitive reference for researchers utilizing this building block for lead optimization.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

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Property	Specification
IUPAC Name	3-chloro-1-(2-methoxyethyl)pyrazin-2(1H)-one
Molecular Formula	
Molecular Weight	188.61 g/mol
Core Scaffold	Pyrazin-2(1H)-one (Lactam tautomer favored)
Key Functionalities	-Halo ketone equivalent (masked); Ether tail
Predicted LogP	~0.8 – 1.2 (Lipophilic yet aqueous soluble)
Physical Form	Typically an off-white solid or viscous oil (purity dependent)
Solubility	High in DCM, DMSO, MeOH; Moderate in Water

Structural Analysis

The molecule features a pyrazinone core, which is electronically distinct from pyrazine.[1] The carbonyl at C-2 polarizes the ring, making the C-3 position highly electrophilic. The 2-methoxyethyl group at N-1 acts as a polar solubilizing appendage, often used to penetrate specific hydrophobic pockets in enzymes while maintaining hydrogen-bond accepting capability via the ether oxygen.

Synthetic Pathways

The synthesis of **3-chloro-1-(2-methoxyethyl)pyrazin-2(1H)-one** typically follows a convergent route starting from commercially available 2,3-dichloropyrazine or 3-chloropyrazin-2(1H)-one.

Method A: Direct N-Alkylation (Preferred)

This method utilizes the acidity of the N-H bond in the parent lactam (pKa ~9-10).

- Starting Material: 3-chloropyrazin-2(1H)-one (CAS: 105985-17-9).
- Reagents: 1-bromo-2-methoxyethane (1.2 equiv),

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or

(2.0 equiv).

- Solvent: DMF or Acetonitrile (Anhydrous).[1]
- Conditions: Heat to 60–80°C for 4–12 hours.
- Workup: Dilute with water, extract with EtOAc. The product is often purified via silica gel chromatography (Hex/EtOAc gradient).[1]

Method B: Regioselective Hydrolysis & Alkylation

For large-scale preparation starting from 2,3-dichloropyrazine:

- Hydrolysis: 2,3-dichloropyrazine is treated with NaOH/HCl to yield 3-chloropyrazin-2(1H)-one.
- Alkylation: Proceed as in Method A.

Synthesis Workflow Diagram

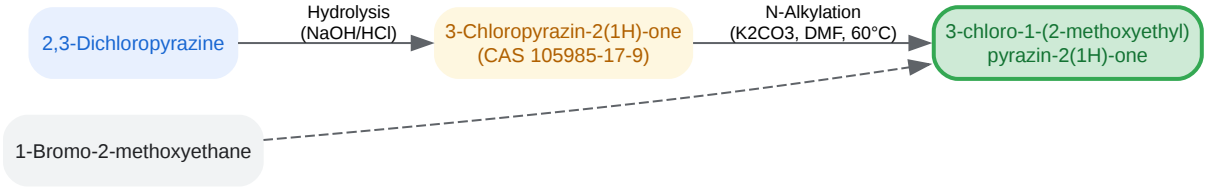

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Figure 1: Convergent synthetic route from chloropyrazine precursors.

Reactivity & Functionalization

The C-3 chlorine atom is the primary handle for diversification. The pyrazinone ring is electron-deficient, facilitating Nucleophilic Aromatic Substitution (

) even with weak nucleophiles.[1]

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Nucleophilic Aromatic Substitution ( )

- Amination: Reaction with primary or secondary amines displaces the chloride to form 3-amino-pyrazinones. This is the most common reaction in library synthesis.[1]
  - Conditions: Amine (1.5 equiv), DIEA (2 equiv), DMSO or NMP, 100°C (or MW 120°C).[1]
- Etherification: Reaction with alkoxides yields 3-alkoxy derivatives.
  - Conditions: NaH, Alcohol, THF, 0°C to RT.[1]

Palladium-Catalyzed Cross-Coupling

- Suzuki-Miyaura: Coupling with aryl/heteroaryl boronic acids.
  - Catalyst:

    or

    /XPhos.[1]
  - Utility: Installs aromatic systems for

    -stacking interactions in protein targets.
- Sonogashira: Coupling with terminal alkynes.
  - Utility: Creates rigid linkers for fragment-based drug design.

Reactivity Map

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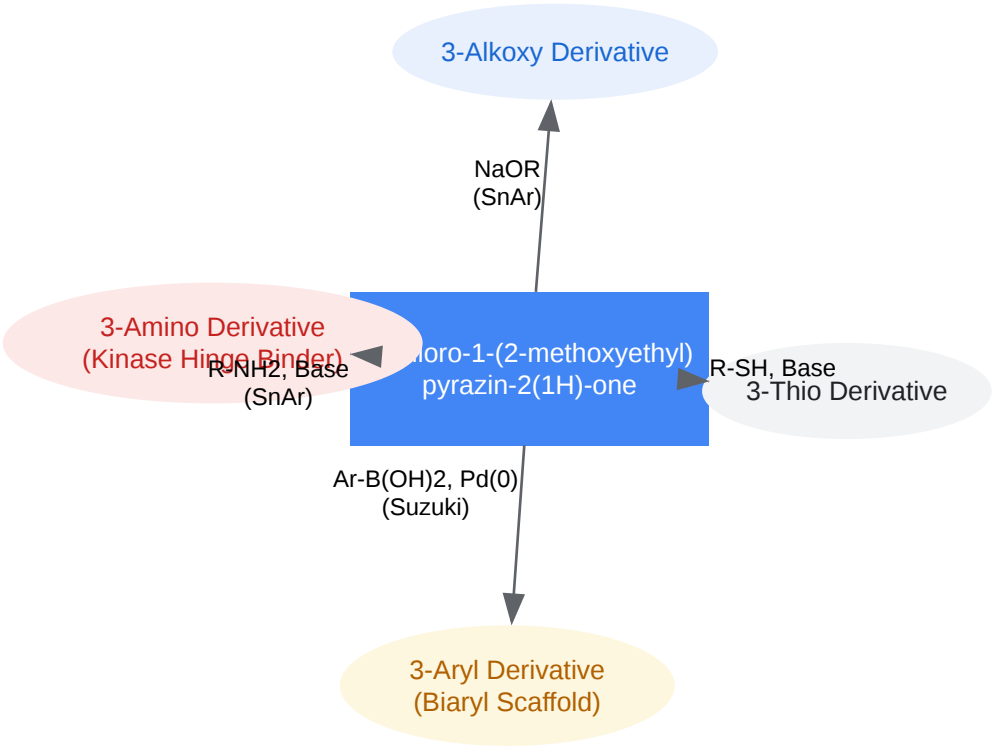

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Figure 2: Divergent reactivity profile of the C-3 chloro handle.

Experimental Protocols

Protocol A: Synthesis of 3-chloro-1-(2-methoxyethyl)pyrazin-2(1H)-one

- Charge a reaction vessel with 3-chloropyrazin-2(1H)-one (1.0 equiv) and anhydrous DMF (10 mL/g).
- Add Cesium Carbonate (

  , 2.0 equiv) in a single portion. Stir for 15 minutes at ambient temperature.
- Add 1-bromo-2-methoxyethane (1.2 equiv) dropwise.
- Heat the mixture to 70°C under

  atmosphere for 6 hours. Monitor by LC-MS for disappearance of starting material (

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).[1]

- Cool to room temperature and pour into ice-water.
- Extract with Ethyl Acetate (3x). Wash combined organics with Brine (2x).
- Dry over

  , filter, and concentrate in vacuo.
- Purify via flash column chromatography (0-50% EtOAc in Hexanes).

Protocol B: General Displacement with Amines[9]

- Dissolve **3-chloro-1-(2-methoxyethyl)pyrazin-2(1H)-one** (0.2 mmol) in DMSO (1 mL).
- Add the desired amine (0.24 mmol) and DIPEA (0.4 mmol).
- Heat at 100°C for 2–4 hours.
- Purify directly by preparative HPLC (Reverse phase, Water/Acetonitrile + 0.1% Formic Acid).

Safety & Handling

- Hazards: The compound is an alkylating agent precursor derivative and a halogenated heterocycle.[1] Treat as a potential skin and eye irritant (H315, H319).[1]
- Storage: Store at 2–8°C under inert gas. Hygroscopic; keep essentially dry.[1]
- Disposal: Dispose of as halogenated organic waste.[1]

References

- Synthesis of Pyrazinones:Science of Synthesis: Houben-Weyl Methods of Molecular Transformations, Vol 16.[1] Thieme Chemistry. (General review of pyrazinone construction).
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- Medicinal Chemistry Utility:Journal of Medicinal Chemistry. "Pyrazinone scaffolds in kinase inhibitor discovery.
- N-Alkylation Protocols:BenchChem Reactivity Guide. "Comparative Reactivity of Halopyrazines." Link[1]

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Sources

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